

Application Notes and Protocols for the Preparation of SR-4835 Stock Solution

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Compound of Interest

Compound Name: SJ-C1044

Cat. No.: B15612782

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Introduction

SR-4835 is a potent and highly selective dual inhibitor of Cyclin-Dependent Kinase 12 (CDK12) and Cyclin-Dependent Kinase 13 (CDK13)[1][2][3][4]. As a key regulator of transcriptional elongation and the DNA damage response (DDR), the CDK12/Cyclin K complex represents a significant target in oncology research, particularly in the context of triple-negative breast cancer (TNBC) and other malignancies with deficiencies in DNA repair pathways[3][4][5]. SR-4835 has been shown to induce a "BRCAness" phenotype, sensitizing cancer cells to PARP inhibitors and DNA-damaging agents[3][5][6]. This document provides detailed protocols for the preparation of SR-4835 stock solutions for use in in vitro and in vivo research settings.

Chemical Properties and Data

Proper preparation of a stock solution is critical for ensuring the accuracy and reproducibility of experimental results. The following table summarizes the key chemical and physical properties of SR-4835.

Property	Value	Reference
Chemical Name	N-[(5,6-dichloro-1H-benzimidazol-2-yl)methyl]-9-(1-methyl-1H-pyrazol-4-yl)-2-(4-morpholinyl)-9H-purin-6-amine	[7]
CAS Number	2387704-62-1	[1][7]
Molecular Formula	C ₂₁ H ₂₀ Cl ₂ N ₁₀ O	[1][7]
Molecular Weight	499.36 g/mol	[1][2]
Purity	≥98%	[7]
Appearance	Solid	[7]

Solubility Data

The solubility of SR-4835 is a critical factor in the preparation of stock solutions. It is sparingly soluble in aqueous solutions but exhibits good solubility in organic solvents such as Dimethyl Sulfoxide (DMSO).

Solvent	Solubility	Notes
DMSO	5 mg/mL (10.01 mM)[1][8] to 16 mg/mL (32.04 mM)[3]	Sonication or warming to 50°C may be required to fully dissolve the compound. Use fresh, anhydrous DMSO as moisture can reduce solubility. [1][3]
Methanol	Soluble	[7]
Water	Insoluble	[3]
Ethanol	Insoluble	[3]

Experimental Protocols

Preparation of a 10 mM SR-4835 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of SR-4835 in DMSO, a common starting concentration for in vitro cell-based assays.

Materials:

- SR-4835 powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

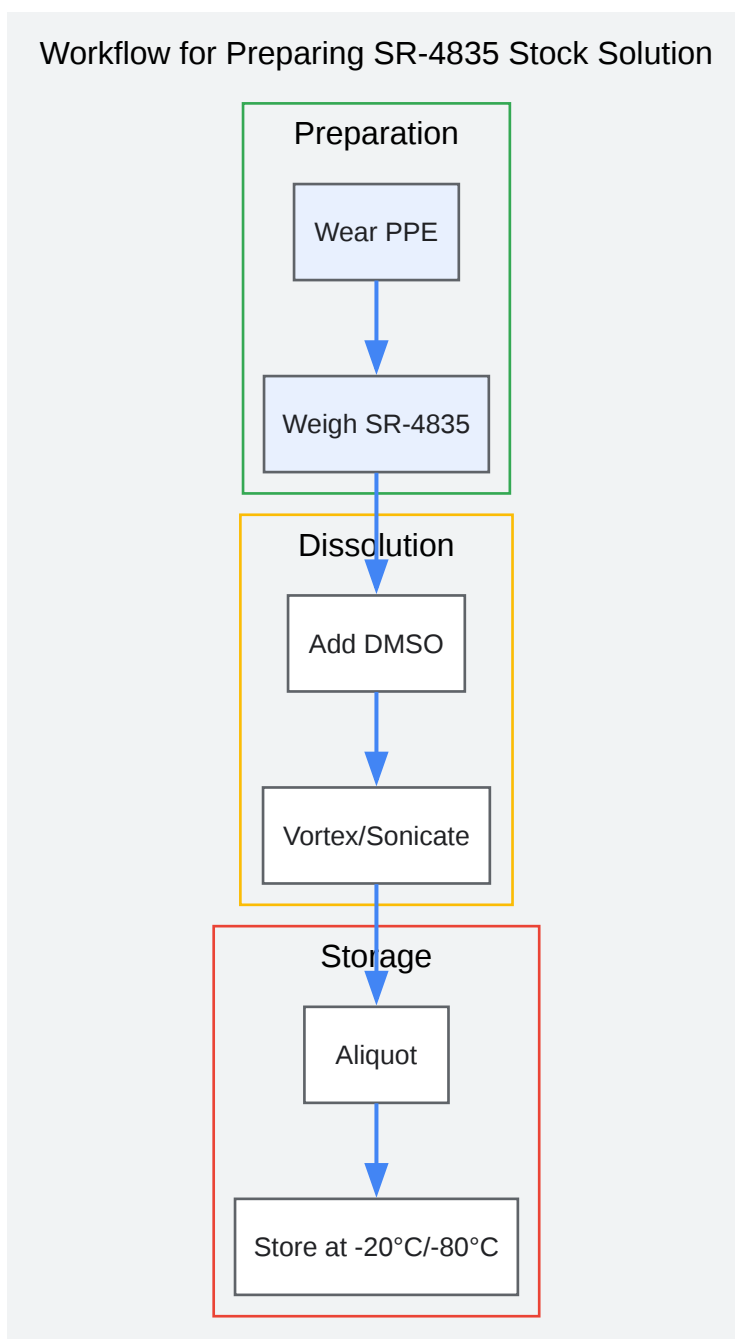
Procedure:

- **Pre-weighing Preparation:** Before handling the compound, ensure that you are wearing appropriate PPE.
- **Weighing SR-4835:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out 1 mg of SR-4835 powder into the tube.
- **Calculating DMSO Volume:** To prepare a 10 mM stock solution from 1 mg of SR-4835 (MW = 499.36 g/mol), the required volume of DMSO can be calculated as follows:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
 - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 499.36 \text{ g/mol}) / 0.01 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 200.26 \mu\text{L}$
- **Dissolving the Compound:** Add 200.26 μL of anhydrous, sterile DMSO to the microcentrifuge tube containing the SR-4835 powder.

- **Mixing:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. If the compound does not fully dissolve, sonication for 5-10 minutes or gentle warming in a 50°C water bath can be applied.^[3] Visually inspect the solution to ensure there are no visible particulates.
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.^[9] Store the aliquots at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage (up to 1 year).^[10]

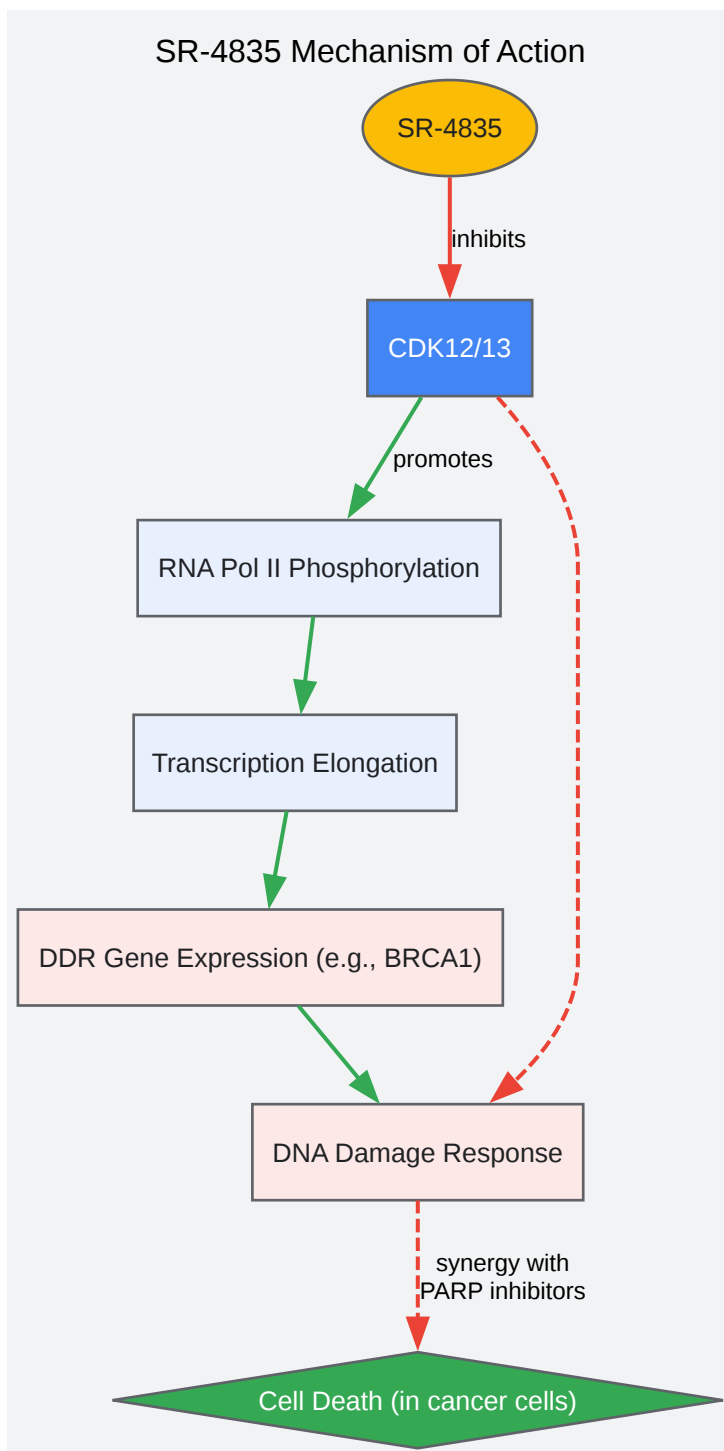
Diagrams

Workflow for Preparing SR-4835 Stock Solution



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Caption: Workflow for Preparing SR-4835 Stock Solution.



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Caption: Simplified Signaling Pathway of SR-4835.

Safety Precautions

SR-4835 is a bioactive compound and should be handled with care. Assume that the compound is potentially hazardous. Use appropriate personal protective equipment, including a lab coat, gloves, and safety glasses, at all times. Work in a well-ventilated area or a chemical fume hood. In case of contact with skin or eyes, wash immediately with plenty of water. Consult the Safety Data Sheet (SDS) for more detailed information.

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